

2-Bromobenzamidine hydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: 2-Bromobenzamidine hydrochloride

Cat. No.: B1339829

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Technical Support Center: 2-Bromobenzamidine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **2-Bromobenzamidine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **2-Bromobenzamidine hydrochloride** in DMSO and water?

A1: Specific quantitative solubility data for **2-Bromobenzamidine hydrochloride** is not readily available in published literature. However, based on the solubility of the parent compound, Benzamidine hydrochloride, we can provide an estimate. The bromine substitution on the benzene ring may slightly alter these values.

[Solubility Data \(Estimated\)](#)

Solvent	Estimated Solubility (mg/mL)	Molar Concentration (approx.)	Notes
DMSO	≥ 25	≥ 106 mM	Data estimated from Benzamidine HCl. [1] May require sonication to achieve higher concentrations.
Water	≥ 20	≥ 85 mM	Data estimated from Benzamidine HCl. [2] [3] Solubility may be pH-dependent.
PBS (pH 7.2)	~ 3	~ 12.7 mM	Data for Benzamidine HCl. [1] The bromo-substituent may decrease solubility in aqueous buffers.

Note: These values are estimates based on Benzamidine hydrochloride. It is highly recommended to perform small-scale solubility tests to determine the exact solubility in your specific experimental conditions.

Q2: My **2-Bromobenzamidine hydrochloride** is not dissolving completely in DMSO at room temperature. What could be the issue?

A2: Several factors can contribute to incomplete dissolution:

- Saturation Limit: You may be attempting to prepare a concentration that exceeds the compound's solubility limit in DMSO at room temperature.
- Water Content in DMSO: DMSO is highly hygroscopic. The presence of absorbed water can significantly decrease the solubility of many organic compounds.
- Compound Purity and Form: Impurities or different crystalline forms (polymorphs) of the compound can affect its solubility.

Q3: How can I improve the solubility of 2-Bromobenzamidine hydrochloride?

A3: If you are facing solubility challenges, consider the following methods:

- **Sonication:** Using an ultrasonic bath can help break down solid aggregates and enhance dissolution.
- **Gentle Heating:** Warming the solution in a water bath (e.g., 30-40°C) can increase the rate of dissolution and the solubility limit. Avoid excessive heat to prevent compound degradation.
- **Use Anhydrous Solvent:** Ensure you are using a fresh, high-purity, anhydrous grade of DMSO, especially for preparing high-concentration stock solutions.

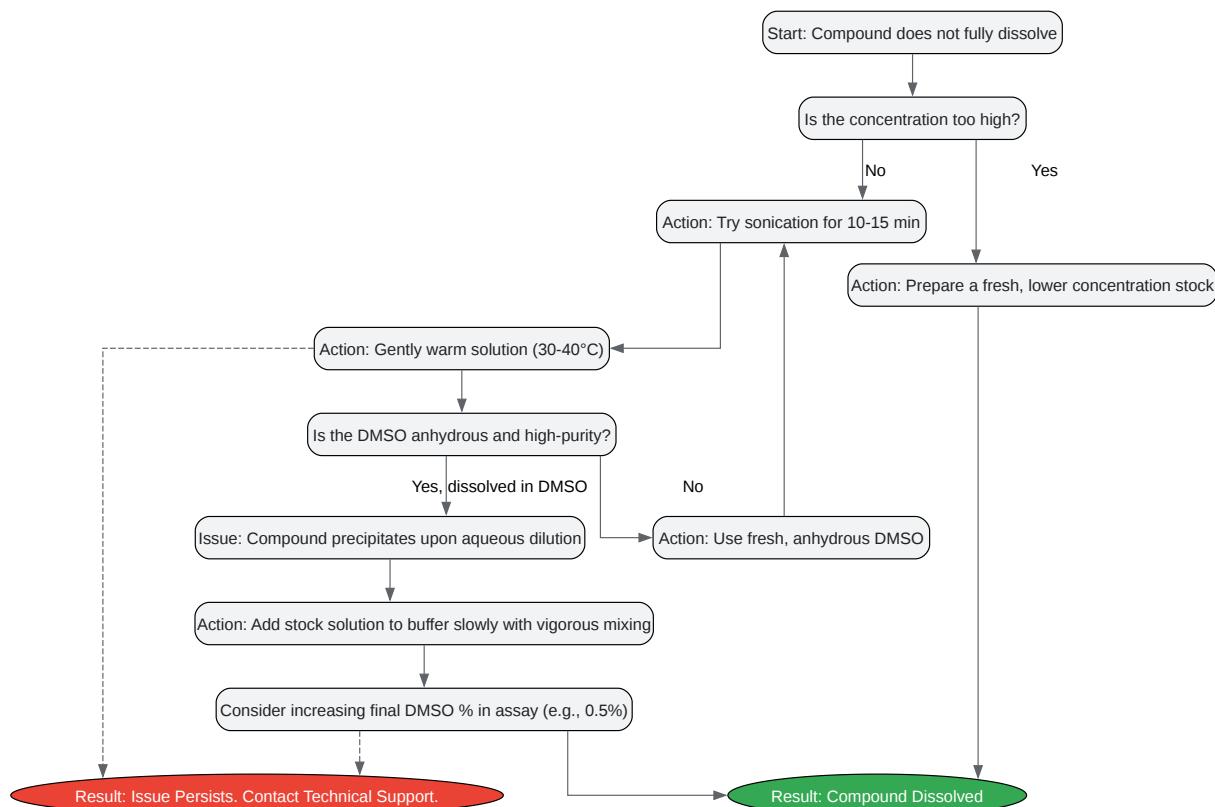
Q4: The compound dissolved in DMSO, but it precipitated when I diluted it with my aqueous experimental buffer. How can I prevent this?

A4: This is a common issue known as precipitation upon solvent shifting. Here are some strategies to mitigate this:

- **Lower the Stock Concentration:** Prepare a more dilute stock solution in DMSO.
- **Stepwise Dilution:** Add the DMSO stock to the aqueous buffer slowly while vortexing or stirring to allow for gradual mixing.
- **Increase Final DMSO Concentration:** A small percentage of DMSO (e.g., 0.1-1%) in the final assay volume is often well-tolerated by cells and can help maintain compound solubility. Always run a vehicle control to account for any effects of the solvent.
- **Use a Co-solvent:** In some cases, a third solvent that is miscible with both DMSO and water, such as ethanol or PEG400, can be used in the formulation.

Troubleshooting Guide

If you encounter issues with the solubility of **2-Bromobenzamidine hydrochloride**, follow this troubleshooting workflow.

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Caption: Troubleshooting workflow for solubility issues.

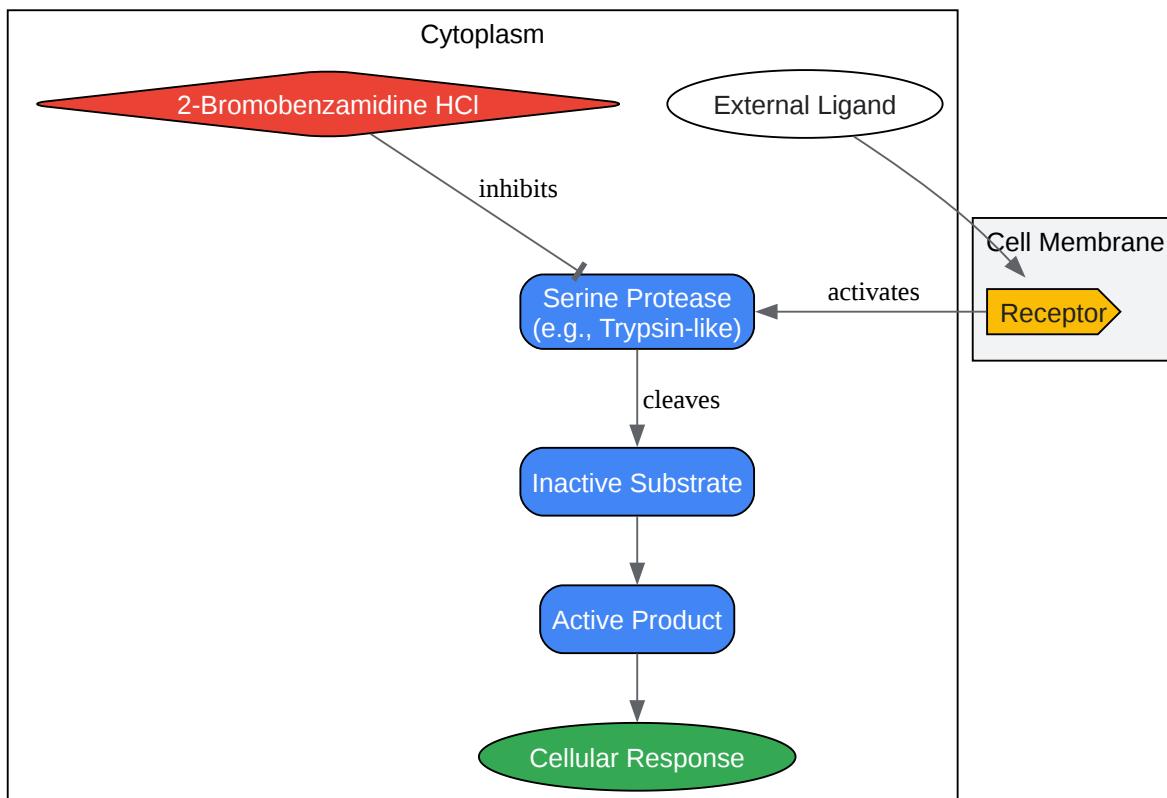
Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

- Materials: **2-Bromobenzamidine hydrochloride** (MW: 235.51 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure: a. Weigh out 23.55 mg of **2-Bromobenzamidine hydrochloride** and place it into a sterile microcentrifuge tube. b. Add 1.0 mL of anhydrous DMSO to the tube. c. Vortex the tube for 2-3 minutes at room temperature. d. If the solid is not fully dissolved, place the tube in a sonicator bath for 10-15 minutes, or until the solution is clear. e. For long-term storage, aliquot into smaller volumes and store at -20°C or -80°C, protected from light and moisture. It is generally not recommended to store aqueous solutions for more than one day.[\[1\]](#)

Hypothetical Signaling Pathway

2-Bromobenzamidine hydrochloride, like its parent compound benzamidine, is expected to act as a competitive inhibitor of serine proteases. Below is a diagram illustrating its potential role in a hypothetical signaling pathway.



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Caption: Inhibition of a serine protease pathway.

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